

# Technical Guide: Physical Properties of Ethanone, 1-(1-cycloocten-1-yl)-

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## Compound of Interest

Compound Name: Ethanone, 1-(1-cycloocten-1-yl)-

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## Introduction

This technical guide provides a comprehensive overview of the known physical properties of **Ethanone, 1-(1-cycloocten-1-yl)-**, a ketone with potential applications in various fields of chemical research and development. This document collates available data on its chemical identity and physical characteristics. Due to the limited availability of data for the pure compound, this guide also includes information on a closely related isomer mixture.

## Chemical Identification

"**Ethanone, 1-(1-cycloocten-1-yl)-**" refers to an organic compound consisting of an eight-membered carbon ring (cyclooctene) with an acetyl group attached to the double bond.

Table 1: Chemical Identifiers for **Ethanone, 1-(1-cycloocten-1-yl)-**

Identifier	Value
Chemical Name	Ethanone, 1-(1-cycloocten-1-yl)-
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O
Molecular Weight	152.23 g/mol
CAS Number	17339-74-1

## Physical Properties

Quantitative physical property data for pure "**Ethanone, 1-(1-cycloocten-1-yl)-**" is scarce in publicly available literature. However, a report from the Australian Industrial Chemicals Introduction Scheme (AICIS) provides data for an isomer mixture containing "**Ethanone, 1-(1-cycloocten-1-yl)-**" (7-13% by weight).[1] For comparative purposes, data for the isomer "**Ethanone, 1-[(3Z)-3-cycloocten-1-yl]-**" is also presented.

Table 2: Physical Properties of **Ethanone, 1-(1-cycloocten-1-yl)-** Isomer Mixture and a Related Isomer

Property	Value (Isomer Mixture containing Ethanone, 1-(1-cycloocten-1-yl)-)[1]	Value (Ethanone, 1-[(3Z)-3-cycloocten-1-yl]-)
Boiling Point	110 °C at 16 Torr[2]	226.5°C at 760 mmHg
Density	0.925 g/cm <sup>3</sup> [2]	0.914 g/cm <sup>3</sup>
Melting Point	Not available	Not available
Solubility	Not available	Not available
Flash Point	Not available	85.6°C
Refractive Index	Not available	1.461
Vapor Pressure	Not available	0.0815 mmHg at 25°C

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of "**Ethanone, 1-(1-cycloocten-1-yl)-**" are not explicitly available. However, standard methodologies for organic compounds of this class can be applied.

### Determination of Boiling Point (Thiele Tube Method)

A common and efficient method for determining the boiling point of a small quantity of a liquid is the Thiele tube method.[3]

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (Bunsen burner or oil bath).
- Procedure:
  - A small amount of the sample is placed in the small test tube.
  - The capillary tube is placed in the small test tube with the open end downwards.
  - The small test tube is attached to the thermometer.
  - The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
  - The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
  - The heating is stopped, and the liquid is allowed to cool.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.<sup>[3]</sup>

## Determination of Solubility

The solubility of a compound is typically determined by observing its behavior when mixed with various solvents.

- Apparatus: Test tubes, spatula, vortex mixer (optional).
- Procedure:
  - Place a small, measured amount of the compound (e.g., 25 mg or 0.05 mL) into a test tube.<sup>[4]</sup>
  - Add a small, measured volume of the solvent (e.g., 0.75 mL) in portions.<sup>[4]</sup>
  - After each addition, vigorously agitate the mixture for a set period (e.g., 60 seconds).

- Observe whether the compound dissolves completely (soluble), partially (partially soluble), or not at all (insoluble).
- This procedure is repeated with a range of solvents of varying polarities (e.g., water, ethanol, diethyl ether, hexane) to establish a solubility profile.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the experimental determination of the key physical properties of a liquid organic compound like "**Ethanone, 1-(1-cycloocten-1-yl)-**".

Caption: Experimental Workflow for Physical Property Characterization.

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